

# Phenthoate: A Technical Overview of its Chemical Properties and Toxicological Profile

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## Compound of Interest

Compound Name: *Phenthoate*

Cat. No.: *B10861094*

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This technical guide provides a comprehensive overview of the organophosphate insecticide **Phenthoate**, with a focus on its chemical characteristics, mechanism of action, and toxicological data. The information is presented to be a valuable resource for professionals in research and development.

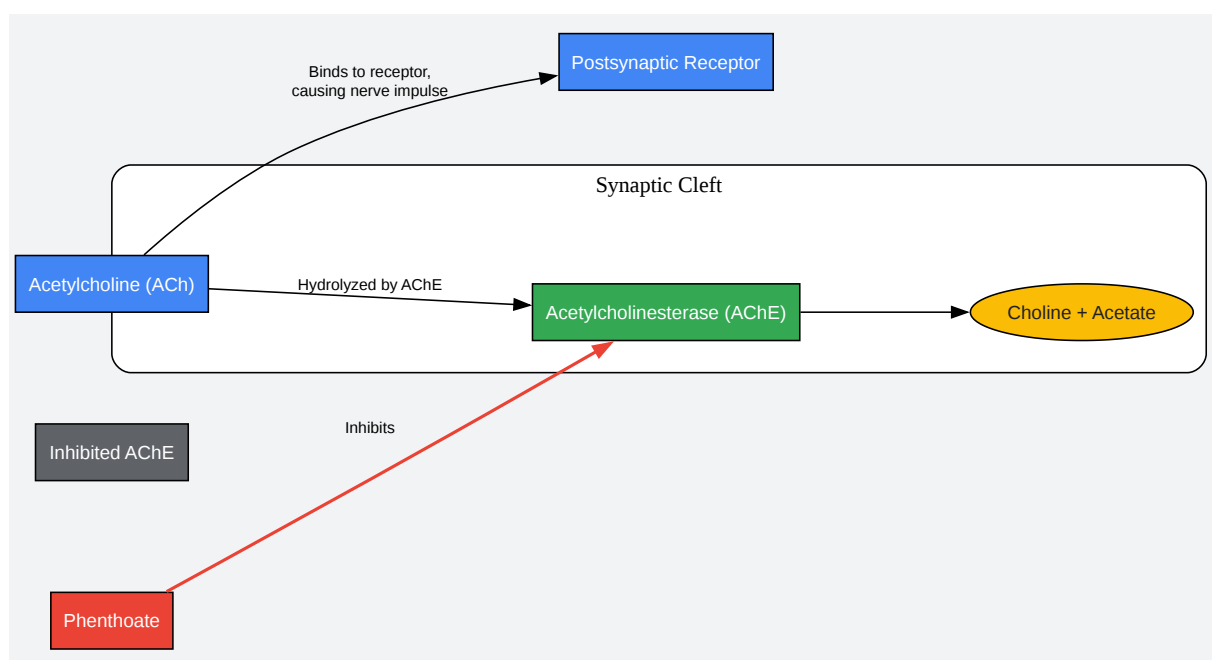
## Core Chemical Identifiers

**Phenthoate** is an organothiophosphate insecticide and acaricide. Its fundamental chemical and physical properties are summarized below.

Property	Value	Citation
Chemical Formula	C <sub>12</sub> H <sub>17</sub> O <sub>4</sub> PS <sub>2</sub>	[1][2]
Molecular Weight	320.36 g/mol	[2]
CAS Number	2597-03-7	[2]
Appearance	Yellowish to Reddish Liquid	[1]
Solubility in Water	11 mg/L at 25°C	[1]

## Mechanism of Action: Cholinesterase Inhibition

The primary mode of action for **Phenthoate** is the inhibition of the enzyme acetylcholinesterase (AChE).[1][3] AChE is critical for the proper functioning of the nervous system, where it is responsible for breaking down the neurotransmitter acetylcholine (ACh). By inhibiting AChE, **Phenthoate** causes an accumulation of ACh in the synaptic cleft, leading to hyperstimulation of nicotinic and muscarinic receptors and subsequent disruption of neurotransmission.[3][4] This uncontrolled nerve firing results in the toxic effects observed in insects and other organisms.



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Mechanism of Acetylcholinesterase Inhibition by **Phenthoate**.

## Toxicological Data

The toxicity of **Phenthoate** has been evaluated in various animal models. The following tables summarize key acute toxicity data.

Table 1: Acute Oral and Dermal Toxicity in Rats

Metric	Value	Purity of Technical Sample	Citation
Oral LD50	>2000 mg/kg	92% min	<a href="#">[1]</a>
Oral LD50	4728 mg/kg	98.5%	<a href="#">[2]</a>
Oral LD50	242 mg/kg	90.5%	<a href="#">[2]</a>
Oral LD50	118 mg/kg	78.7%	<a href="#">[2]</a>
Oral LD50	77.7 mg/kg	61.2%	<a href="#">[2]</a>
Oral LD50	116 mg/kg	Not specified	<a href="#">[5]</a>
Dermal LD50	>2000 mg/kg	92% min	<a href="#">[1]</a>
Inhalation LC50 (4h)	>4.27 mg/L air	92% min	<a href="#">[1]</a>

LD50 (Lethal Dose, 50%) is the dose required to kill half the members of a tested population. LC50 (Lethal Concentration, 50%) is the concentration in air or water that kills half of the test subjects.

Table 2: Ecotoxicity Data

Organism	Metric	Value	Citation
Pheasants	Acute Oral LD50	218 mg/kg	[1]
Quail	Acute Oral LD50	300 mg/kg	[1]
Carp	TLm (48h)	2.5 ppm	[1]
Goldfish	TLm (48h)	2.4 ppm	[1]
Bees	LD50	0.306 $\mu$ g/bee	[1]
Labeo rohita (freshwater fish)	LC50 (24h)	3.0 mg/L	[6]
Labeo rohita (freshwater fish)	LC50 (48h)	2.6 mg/L	[6]
Labeo rohita (freshwater fish)	LC50 (72h)	2.3 mg/L	[6]
Labeo rohita (freshwater fish)	LC50 (96h)	2.1 mg/L	[6]

TLm (Median Tolerance Limit) is the concentration of a toxic substance that produces death in 50% of the test organisms in a given time.

## Experimental Protocols Overview

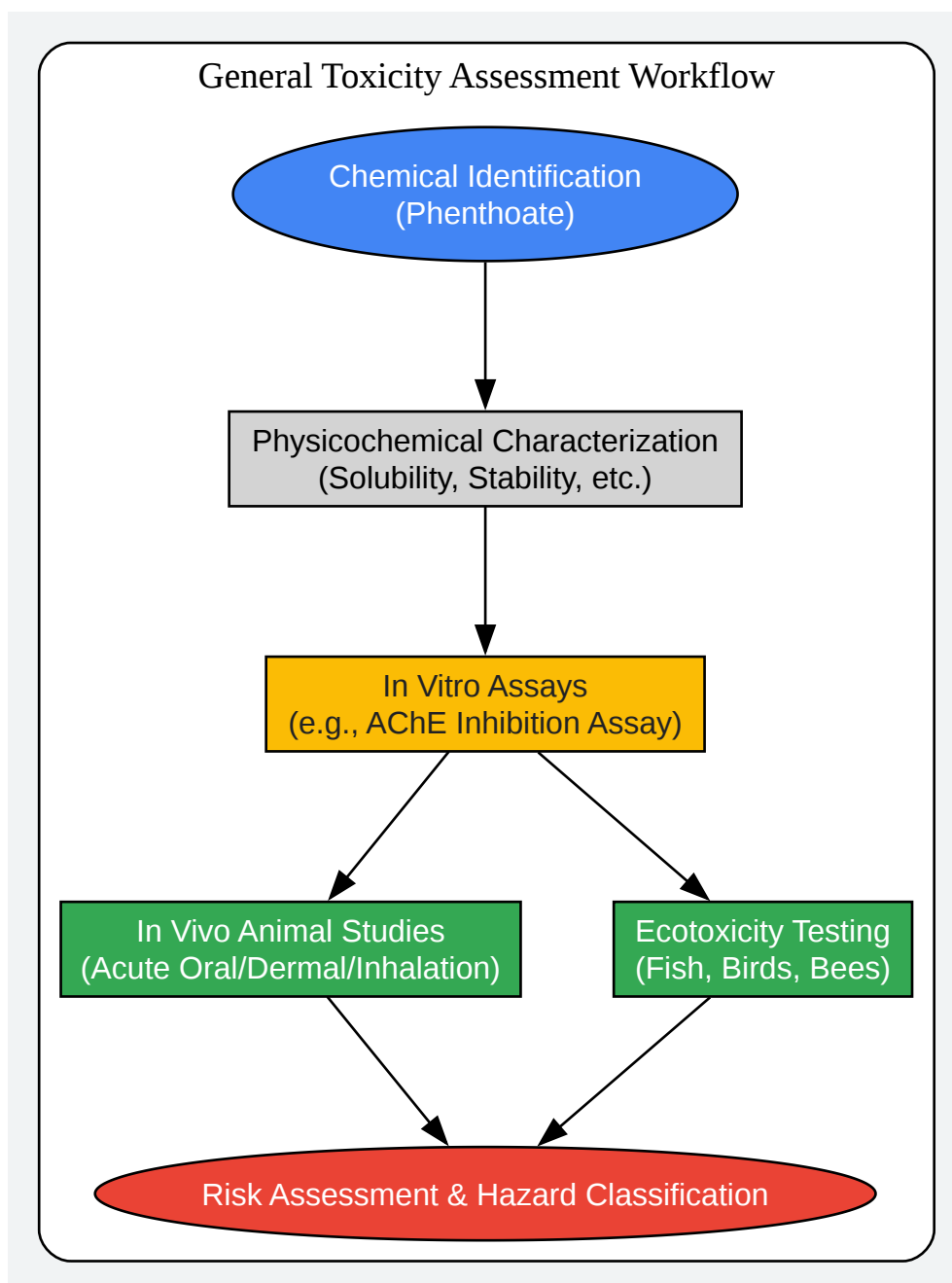
The data presented in the tables are derived from standardized toxicological studies. While detailed, step-by-step protocols are specific to the conducting laboratory, the general methodologies are outlined below.

- **Acute Oral and Dermal Toxicity Studies:** These experiments typically involve the administration of varying doses of **Phenthoate** to animal models, most commonly rats. For oral toxicity, the compound is administered via gavage, often in a vehicle like groundnut oil. [5] Dermal toxicity involves applying the substance to the skin. The animals are then observed over a set period (e.g., 14 days) for signs of toxicity and mortality, from which the LD50 value is calculated.

- **Ecotoxicity Studies:** For aquatic organisms like fish, acute toxicity is often determined through static or semi-static bioassays.[6] Fish are exposed to a range of concentrations of **Phenthoate** in water for a specified duration (e.g., 96 hours).[6] Mortality is recorded at regular intervals to determine the LC50. For avian species, the methodology is similar to oral toxicity studies in mammals.

## Logical Workflow for Toxicity Assessment

The assessment of a chemical's toxicity, such as **Phenthoate**, follows a structured workflow to determine its potential hazard. This process begins with understanding the chemical's properties and moves towards in vivo testing.



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Generalized workflow for chemical toxicity assessment.

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- To cite this document: BenchChem. [Phenthoate: A Technical Overview of its Chemical Properties and Toxicological Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10861094#phenthoate-chemical-formula-and-molecular-weight]

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